

Technical Guide: Physicochemical Properties of 1-Phenylpentan-2-one

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Compound of Interest

Compound Name: 1-Phenylpentan-2-one

Cat. No.: B142835

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise summary of the core physicochemical properties of **1-phenylpentan-2-one**, a compound of interest in various chemical and pharmaceutical research fields. The data presented herein is compiled from verified chemical databases.

Quantitative Data Summary

The fundamental molecular and physical properties of **1-phenylpentan-2-one** are summarized in the table below for easy reference and comparison.

Property	Value	Unit
Molecular Formula	C ₁₁ H ₁₄ O	-
Molecular Weight	162.23	g/mol
Boiling Point	225	°C at 760 mmHg
Flash Point	99.7	°C
Density	0.96	g/cm ³
Vapor Pressure	0.0885	mmHg at 25°C
Refractive Index	1.5	-

Compound Identification

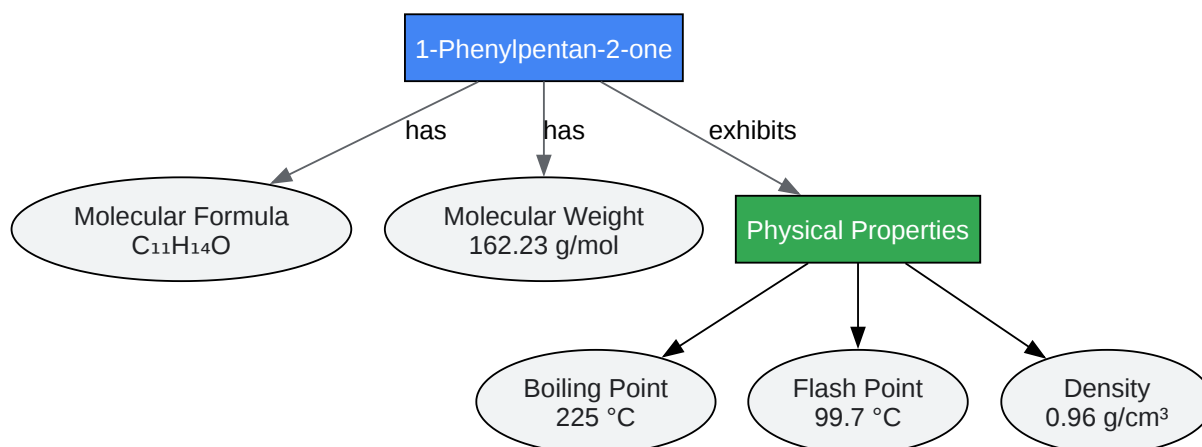
For accurate tracking and referencing in experimental and developmental workflows, the following identifiers are provided:

- CAS Number: 6683-92-7[1][2]
- PubChem CID: 81188[1][3]
- EINECS Number: 229-726-8[2]

1-phenylpentan-2-one is also known by several synonyms, including Benzyl N-propyl ketone and 1-Phenyl-2-pentanone.[1][2][3]

Structural and Property Overview

The following diagram illustrates the relationship between the compound and its key molecular and physical properties.



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Core properties of **1-phenylpentan-2-one**.

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties listed above are standardized and can be found in comprehensive analytical chemistry literature. The provided data is based on established methods such as:

- Mass Spectrometry: For the determination of molecular weight.
- Elemental Analysis: For confirming the molecular formula.
- Standard ASTM methods: For boiling point, flash point, and density measurements.

No specific novel experimental protocols or signaling pathway studies were identified for **1-phenylpentan-2-one** in the context of this guide's preparation.

Applications

1-Phenyl-2-pentanone is an aryl ketone compound.[2] It has been noted for its potential application as a repellent in pesticides.[2] Further research may explore its utility as an intermediate in fine chemical and pharmaceutical synthesis.[2]

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References

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